

An In-Depth Technical Guide to IR-792 Perchlorate: Safety and Handling

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Compound of Interest

Compound Name: IR-792 perchlorate

Cat. No.: B1518422

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety data and handling precautions for **IR-792 perchlorate**, a near-infrared cyanine dye. The information is intended to support researchers, scientists, and professionals in drug development in the safe handling and use of this compound.

Chemical and Physical Properties

IR-792 perchlorate is a gold-green crystalline powder.^[1] Key physical and chemical properties are summarized in the table below.

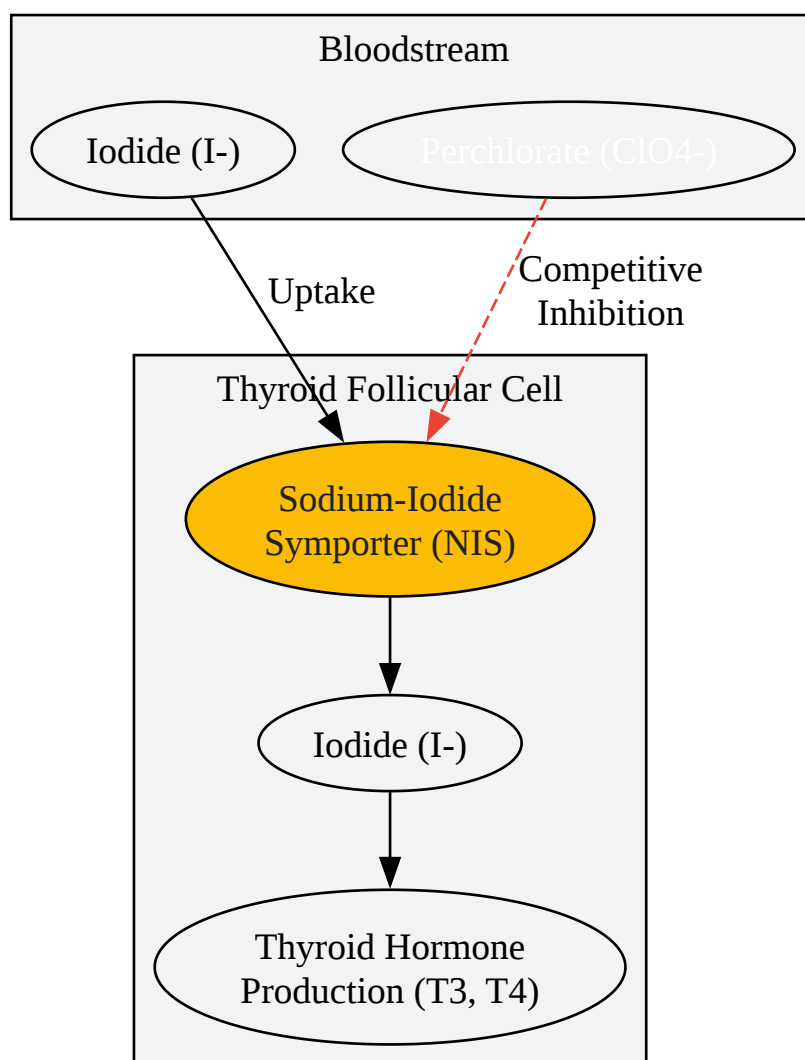
Property	Value	Reference
CAS Number	207399-10-8	^[1] ^[2]
Molecular Formula	C42H49ClN2O4S	^[1] ^[2]
Molecular Weight	713.37 g/mol	^[2]
Appearance	Gold, green powder, crystalline	^[1]
Melting Point	201 - 203 °C	^[1] ^[2]
Solubility	No data available	^[1]
λ_{max}	792 nm	^[2]

Hazard Identification and Toxicology

Specific quantitative toxicological data for **IR-792 perchlorate**, such as LD50 and LC50 values, are not available.^[1] The toxicological properties of this specific compound have not been thoroughly investigated.^[3] However, the safety considerations for **IR-792 perchlorate** are informed by the known hazards of its two main components: the cyanine dye structure and the perchlorate anion.

Perchlorate Anion Toxicity

The primary toxicological concern with perchlorate salts is their effect on the thyroid gland.^{[4][5]} Perchlorate competitively inhibits the sodium-iodide symporter (NIS), which is responsible for iodide uptake into the thyroid.^{[6][7]} This can disrupt the production of thyroid hormones, which are crucial for metabolism and development.^{[5][6]}



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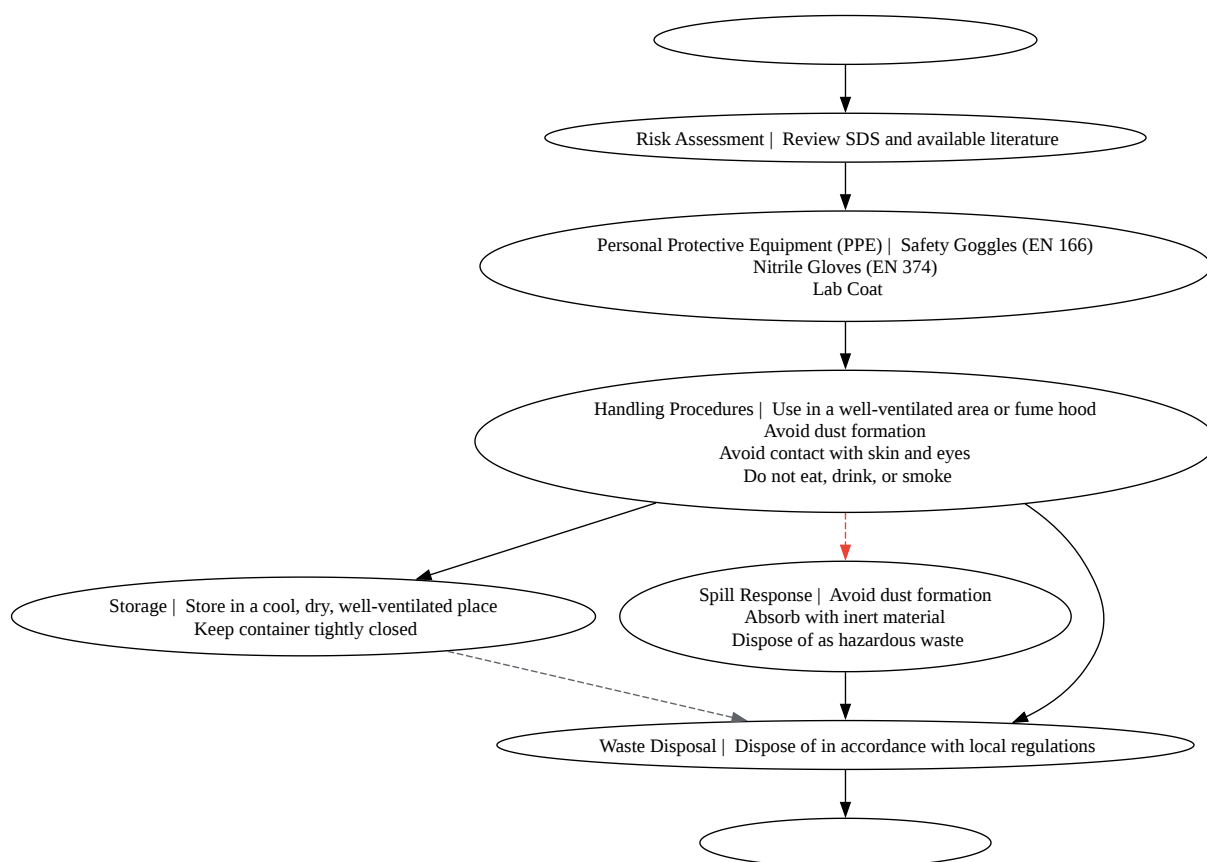
Cyanine Dye Toxicity

General safety precautions for handling cyanine dyes should be followed. While specific toxicity data for IR-792 is unavailable, some cyanine dyes can cause skin and eye irritation.[8]

Inhalation of dust should be avoided.

Handling Precautions and Personal Protective Equipment (PPE)

Given the unknown specific toxicity of **IR-792 perchlorate**, cautious handling is essential. The following procedures are recommended.



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Engineering Controls

- Work in a well-ventilated area. For procedures that may generate dust, use a chemical fume hood.

Personal Protective Equipment

- Eye Protection: Wear chemical safety goggles that meet government standards such as NIOSH (US) or EN 166 (EU).^[1]
- Hand Protection: Handle with gloves.^[1] Nitrile gloves are a suitable option. Gloves must be inspected before use and removed using the proper technique to avoid skin contact.^[1]
- Skin and Body Protection: Wear a lab coat and ensure skin is not exposed.

First Aid Measures

- Inhalation: If inhaled, move the person to fresh air. If breathing is difficult, give oxygen.
- Skin Contact: In case of skin contact, wash off with soap and plenty of water.^[1]
- Eye Contact: Flush eyes with water as a precaution.^[1]
- Ingestion: Never give anything by mouth to an unconscious person. Rinse mouth with water.^[1]

In all cases of exposure, seek medical attention if symptoms persist.

Storage and Disposal

- Storage: Store in a cool place. Keep the container tightly closed in a dry and well-ventilated place.^[1] Sigma-Aldrich recommends storage at room temperature.^[4]
- Disposal: Dispose of waste in accordance with all applicable federal, state, and local environmental regulations.

Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **IR-792 perchlorate** are not publicly available. Researchers planning to use this compound should develop their own protocols based on the intended application and the safety information provided in this guide. Any in vivo studies should be conducted under approved animal care and use protocols.

Conclusion

While specific toxicological data for **IR-792 perchlorate** is lacking, a conservative approach to handling based on the known hazards of perchlorates and general safety practices for cyanine dyes is recommended. Adherence to the handling precautions and use of appropriate personal protective equipment outlined in this guide will help to minimize the risk of exposure and ensure a safe research environment.

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